

# Personal protective equipment for handling 1,2-ETHANEDIOL, (P-METHOXYPHENYL)-

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## Compound of Interest

Compound Name: 1,2-ETHANEDIOL, (P-METHOXYPHENYL)-

Cat. No.: B080471

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## Essential Safety and Handling Guide for 1,2-Ethanediol, (p-Methoxyphenyl)-

Disclaimer: A specific Safety Data Sheet (SDS) for **1,2-Ethanediol, (p-Methoxyphenyl)-** (CAS No. 13603-63-9) was not readily available. The following guidance is based on the safety data for structurally similar compounds, namely (S)-(+)-1-Phenyl-1,2-ethanediol and 1,2-Ethanediol (Ethylene Glycol). It is imperative to handle this chemical with caution and to conduct a full risk assessment before use.

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,2-Ethanediol, (p-Methoxyphenyl)-**.

## Hazard Identification and Personal Protective Equipment (PPE)

Based on analogous compounds, **1,2-Ethanediol, (p-Methoxyphenyl)-** should be treated as a substance that is potentially harmful if swallowed and may cause skin and eye irritation. A comprehensive PPE strategy is crucial to minimize exposure.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye Protection	Safety Glasses with side shields or Goggles	Must meet EN166 or OSHA 29 CFR 1910.133 standards. A face shield is recommended when there is a splash hazard <sup>[1]</sup> .
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use and dispose of them properly after handling the chemical <sup>[1]</sup> .
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and fully buttoned to cover as much skin as possible.
Respiratory Protection	Not generally required with adequate ventilation	If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate particulate filter.

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes <sup>[1]</sup> . Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids <sup>[1]</sup> . Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and provide them with two glasses of water to drink. Never give anything by mouth to an unconscious person <sup>[2]</sup> . Seek immediate medical attention.

## Handling and Storage

Proper handling and storage procedures are essential to maintain the chemical's integrity and prevent accidents.

Operational Plan:

- **Engineering Controls:** Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of any potential dust or vapors.
- **Handling Practices:** Avoid direct contact with the substance. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling. Avoid the formation of dust and aerosols<sup>[1]</sup>.

- **Storage Conditions:** Keep the container tightly closed in a dry, cool, and well-ventilated place. Store away from incompatible materials such as strong oxidizing agents[3].

## Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is necessary to ensure laboratory and environmental safety.

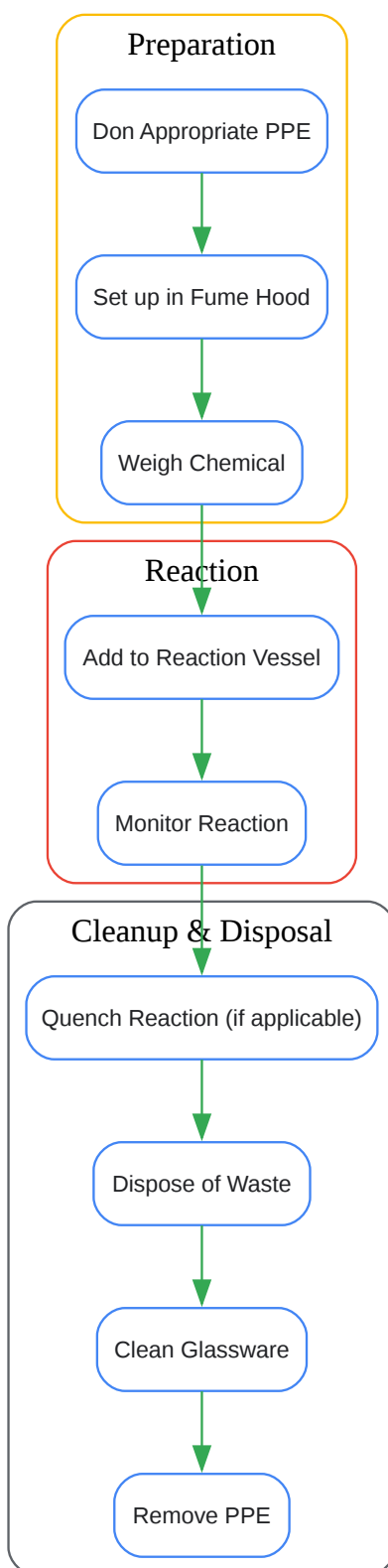
Spill Response:

- **Evacuate:** Clear the area of all non-essential personnel.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Use personal protective equipment. For solid spills, sweep up the material and place it into a suitable, labeled container for disposal. Avoid generating dust[4]. For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container.
- **Clean:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Contaminated packaging should be treated as hazardous waste and disposed of accordingly.

## Experimental Workflow



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Caption: Standard laboratory workflow for handling **1,2-Ethanediol, (p-Methoxyphenyl)-**.

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